

Tanzawaic acid E molecular formula and CAS number

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Compound of Interest

Compound Name: *Tanzawaic acid E*

Cat. No.: *B12366874*

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Unveiling Tanzawaic Acid E: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tanzawaic acid E**, a polyketide natural product. The document focuses on its core physicochemical properties, including its molecular formula and CAS number, laying the groundwork for further research and development.

Core Molecular Identifiers

Tanzawaic acid E, a secondary metabolite produced by the fungus *Penicillium steckii*, possesses a distinct chemical structure that contributes to its biological activities.^[1] Definitive identification in a research or drug development context necessitates precise molecular and registry information.

Physicochemical Data Summary

The fundamental identifiers for **Tanzawaic acid E** are summarized in the table below. This information is critical for compound registration, literature searches, and accurate experimental design.

Identifier	Value	Source
Molecular Formula	C ₁₈ H ₂₄ O ₃	Inferred from identical elemental composition to Tanzawaic acid K[2]
CAS Number	Not available	

Note: While the molecular formula is strongly suggested by comparative analysis with structurally similar compounds, a definitive primary source for the CAS number of **Tanzawaic acid E** is not readily available in public databases as of the latest update of this document.

Biosynthesis and Isolation

Tanzawaic acid E is a member of the tanzawaic acid family of polyketides. Its biosynthesis is rooted in the complex enzymatic machinery of its fungal producer.

General Experimental Approach for Isolation

The isolation of tanzawaic acids, including **Tanzawaic acid E**, from *Penicillium steckii* cultures typically follows a multi-step extraction and chromatographic purification process. While the specific protocol for **Tanzawaic acid E** is detailed in specialized literature, a generalized workflow can be represented as follows:



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Caption: Generalized workflow for the isolation of **Tanzawaic acid E**.

Further Research and Considerations

The lack of a readily available CAS number for **Tanzawaic acid E** suggests that it may be a less commonly isolated or commercially available member of the tanzawaic acid family. Researchers interested in this specific compound may need to rely on isolation from source organisms or custom synthesis. The structural similarity to other tanzawaic acids, for which more data is available, can provide a basis for predicting its chemical properties and potential biological activities. The primary literature, particularly the work of Malmstrøm, Christophersen, and Frisvad, remains the foundational resource for in-depth information on the characterization of **Tanzawaic acid E**.^[1]

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References

- 1. Secondary metabolites characteristic of *Penicillium citrinum*, *Penicillium steckii* and related species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BJOC - Tanzawaic acids I–L: Four new polyketides from *Penicillium* sp. IBWF104-06 [beilstein-journals.org]
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